

# In-Vitro Efficacy of Pyriminostrobin: Data Currently Limited

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## Compound of Interest

Compound Name: *Pyriminostrobin*

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A comprehensive review of preliminary in-vitro studies on the efficacy of the novel strobilurin compound, **Pyriminostrobin**, reveals a notable absence of publicly available data. While the chemical identity and general mode of action of **Pyriminostrobin** have been established, specific in-vitro efficacy studies, including quantitative data and detailed experimental protocols, are not yet present in the scientific literature based on current search results.

**Pyriminostrobin** is identified as a strobilurin acaricide and insecticide.[1] Its chemical formula is  $C_{23}H_{18}Cl_2F_3N_3O_4$  and its mode of action is as a Quinone Outside Inhibitor (QoI).[1][2] This mechanism involves the inhibition of mitochondrial respiration by targeting Complex III of the electron transport chain.[1] This mode of action is characteristic of strobilurin fungicides.[1]

Despite the clear classification of its chemical structure and fungicidal class, specific in-vitro studies detailing its efficacy against various fungal pathogens, crucial for a comprehensive technical guide, are not available in the public domain. Key quantitative metrics such as IC50 values, minimum inhibitory concentrations (MICs), and detailed experimental methodologies remain unpublished.

## Alternative Focus: In-Vitro Efficacy of Pyrimethanil

Given the lack of specific in-vitro data for **Pyriminostrobin**, we can offer a detailed technical guide on a related and well-documented pyrimidine fungicide, Pyrimethanil. This compound has a significant body of research detailing its in-vitro efficacy, mechanism of action, and associated signaling pathways, which would allow for the creation of the requested in-depth technical guide.

Pyrimethanil is an anilinopyrimidine fungicide used to control a variety of plant pathogenic fungi.[3] Its efficacy has been demonstrated against pathogens such as *Penicillium digitatum* (citrus green mold).[4]

## Quantitative Data on Pyrimethanil Efficacy

Pathogen	Metric	Value	Reference
<i>Penicillium digitatum</i>	EC50 (spore germination)	0.2–0.4 mg/L	
<i>Penicillium digitatum</i> (Imazalil-resistant)	% Green Mold Reduction (500 mg/L)	>90%	
<i>Penicillium digitatum</i>	% Green Mold Reduction (1000 or 2000 mg/L in wax)	~65%	

## Experimental Protocols

### In-vitro Inhibition of Spore Germination of *Penicillium digitatum*

A study on the effectiveness of pyrimethanil to inhibit the germination of *P. digitatum* spores was conducted. The EC50 value, which represents the concentration of the fungicide that inhibits 50% of spore germination, was determined to be between 0.2 and 0.4 mg/L. The study found this efficacy to be consistent across a pH range of 4 to 7.

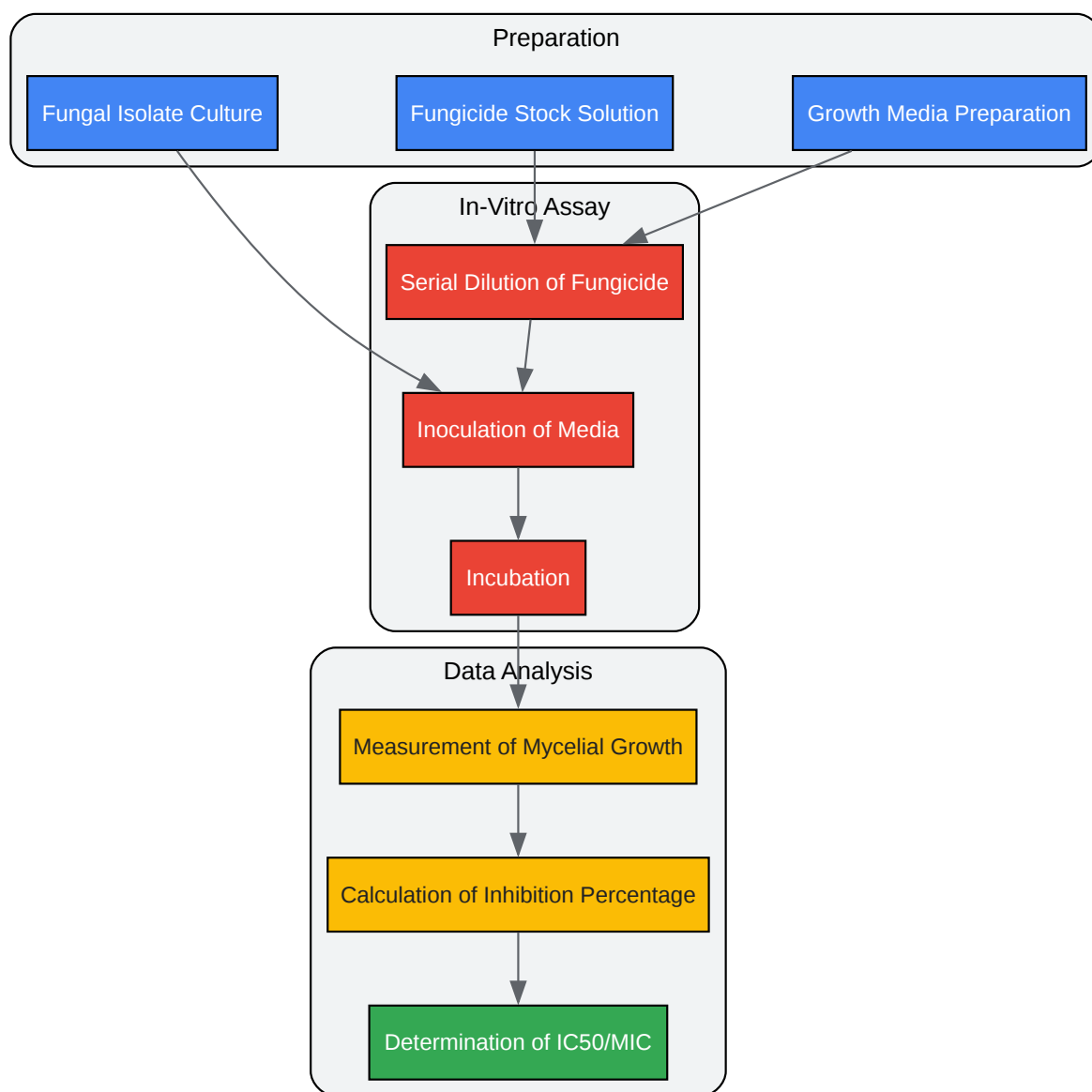
### Control of Citrus Green Mold

In postharvest applications, pyrimethanil demonstrated significant control of green mold on citrus fruit. When applied as a 30-second immersion or drench at a concentration of 500 mg/L or higher, it reduced the incidence of green mold by over 90%. When applied in wax at concentrations of 1000 or 2000 mg/L, the reduction in green mold was approximately 65%. The fungicide was also found to be effective against an imazalil-resistant isolate of *P. digitatum*.

## Signaling Pathway and Mechanism of Action

The primary mode of action of anilinopyrimidine fungicides like pyrimethanil is the inhibition of methionine biosynthesis.[3] This is distinct from the QoI mechanism of strobilurins.

Below is a conceptual workflow for the evaluation of fungicide efficacy, which can be applied to studies of compounds like Pyrimethanil.



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Figure 1. Generalized workflow for in-vitro fungicide efficacy testing.

We propose to develop a comprehensive technical guide on the in-vitro efficacy of Pyrimethanil or the broader class of strobilurin fungicides, which would include detailed data tables, experimental protocols, and signaling pathway diagrams as per the original request. Please advise on your preferred alternative.

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